

Application Notes and Protocols for Metribuzin in Soybean and Potato Weed Control

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metribuzin

Cat. No.: B1676530

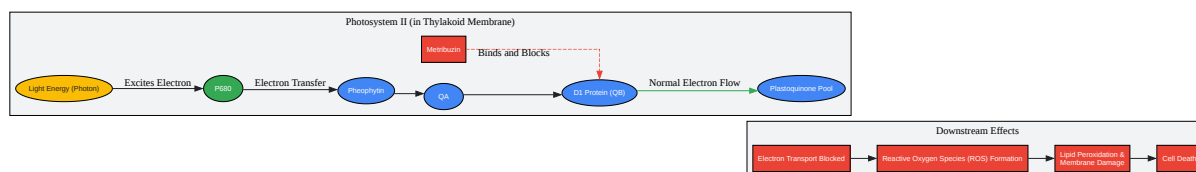
[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

Metribuzin, a selective triazinone herbicide, is a critical tool in the management of broadleaf and some grassy weeds in soybean (*Glycine max*) and potato (*Solanum tuberosum*) cultivation.[1][2] Its efficacy is rooted in its role as a photosystem II (PSII) inhibitor, disrupting the photosynthetic process in susceptible plant species.[2][3][4] This document provides detailed application notes and experimental protocols for the use of **Metribuzin** in a research and development context, with a focus on quantitative data and methodological rigor.

Mechanism of Action

Metribuzin's primary mode of action is the inhibition of photosynthesis.[2][3] It is absorbed by both the roots and foliage of plants and translocates apoplastically via the xylem to the chloroplasts.[1][5] Within the chloroplasts, **Metribuzin** binds to the D1 quinone-binding protein in the photosystem II complex.[1][3] This binding action blocks the electron transport chain, preventing the transfer of electrons to plastoquinone.[6] The disruption of electron flow halts the production of ATP and NADPH, essential energy-carrying molecules, leading to a cascade of events including the formation of reactive oxygen species that cause lipid peroxidation and membrane damage, ultimately resulting in cell death.[7] Symptoms of **Metribuzin** injury on susceptible plants include interveinal chlorosis (yellowing) and necrosis (tissue death), typically appearing on older leaves first.[3][5]



[Click to download full resolution via product page](#)

Caption: Metribuzin's mechanism of action via Photosystem II inhibition.

Application Parameters for Soybean

Metribuzin application in soybeans requires careful consideration of soil characteristics and soybean variety tolerance to avoid crop injury.[2][4][8] It can be applied pre-plant incorporated, pre-emergence, or in some cases, early post-emergence.[2]

Application Rates

Application rates are highly dependent on soil texture and organic matter content. Higher rates are generally required for finer-textured soils and those with higher organic matter. Conversely, lower rates should be used on coarse-textured soils with low organic matter to prevent crop injury.

Table 1: **Metribuzin** Application Rates for Soybeans

Soil Texture	Organic Matter (%)	Metribuzin 75DF Rate (oz/acre)	Metribuzin 4F Rate (fl oz/acre)
Coarse (Sand, Loamy Sand, Sandy Loam)	< 2.0	Do Not Use	Do Not Use
> 2.0	4.0 - 5.3	6.0 - 8.0	
Medium (Loam, Silt Loam, Silt, Sandy Clay Loam)	< 2.0	5.3 - 8.0	8.0 - 12.0
> 2.0	8.0 - 10.7	12.0 - 16.0	
Fine (Silty Clay Loam, Clay Loam, Silty Clay, Clay)	< 3.0	8.0 - 10.7	12.0 - 16.0
> 3.0	10.7 - 13.3	16.0 - 20.0	

Note: These are general guidelines. Always consult the specific product label for precise rates. 1 lb of 75DF formulation contains 0.75 lb of active ingredient (a.i.). 1 gallon of 4F formulation contains 4 lbs of a.i.

Weed Efficacy

Metribuzin provides control of a wide spectrum of broadleaf weeds and suppression of some annual grasses. Efficacy can be enhanced by tank-mixing with other herbicides.

Table 2: Weed Control Efficacy of **Metribuzin** in Soybeans

Weed Species	Common Name	Metribuzin Alone	Metribuzin + Sulfentrazone	Metribuzin + S-metolachlor
Amaranthus spp.	Pigweed	Good to Excellent	Excellent	Excellent
Chenopodium album	Common Lambsquarters	Excellent	Excellent	Excellent
Abutilon theophrasti	Velvetleaf	Good to Excellent	Excellent	Excellent
Setaria faberi	Giant Foxtail	Fair to Good	Good	Excellent
Ambrosia artemisiifolia	Common Ragweed	Good	Excellent	Good

Efficacy ratings are approximate and can be influenced by environmental conditions and application timing.

Soybean Variety Tolerance

Soybean varieties exhibit differential tolerance to **Metribuzin**.^{[4][8][9]} It is crucial to select varieties with known tolerance, especially when using higher rates or on soils with higher pH. University extension services often publish lists of soybean variety tolerance to **Metribuzin**.^{[4][9][10]} Injury symptoms in sensitive varieties include stunting, chlorosis, and necrosis.^[2]

Application Parameters for Potato

Metribuzin is widely used in potato production for broad-spectrum weed control and can be applied pre-emergence, post-emergence, or as a split application.^[11]

Application Rates

Similar to soybeans, application rates in potatoes are dictated by soil type.

Table 3: **Metribuzin** Application Rates for Potatoes (Pre-emergence)

Soil Texture	Metribuzin 75DF Rate (lb/acre)	Metribuzin 4F Rate (pt/acre)
Coarse	0.5 - 0.75	0.75 - 1.0
Medium	0.75 - 1.0	1.0 - 1.5
Fine	1.0 - 1.33	1.5 - 2.0

For post-emergence applications, rates are typically lower, in the range of 0.25 to 0.5 lb/acre of the 75DF formulation.^[11] The total amount of **Metribuzin** applied in a single season should not exceed the maximum labeled rate, which is generally 1.33 lb/acre of the 75DF formulation or 2.0 pt/acre of the 4F formulation.^[11]

Weed Efficacy

Metribuzin is effective against many problematic weeds in potato cultivation.

Table 4: Weed Control Efficacy of **Metribuzin** in Potatoes

Weed Species	Common Name	Pre-emergence Efficacy	Post-emergence Efficacy
Chenopodium album	Common Lambsquarters	Excellent	Excellent
Amaranthus retroflexus	Redroot Pigweed	Excellent	Good
Solanum nigrum	Black Nightshade	Good	Fair to Good
Capsella bursa-pastoris	Shepherd's-purse	Excellent	Excellent
Poa annua	Annual Bluegrass	Good	Fair

Potato Variety Tolerance

Potato varieties also vary in their sensitivity to **Metribuzin**, particularly for post-emergence applications.^[11] Red-skinned and some early-maturing white-skinned varieties may be more

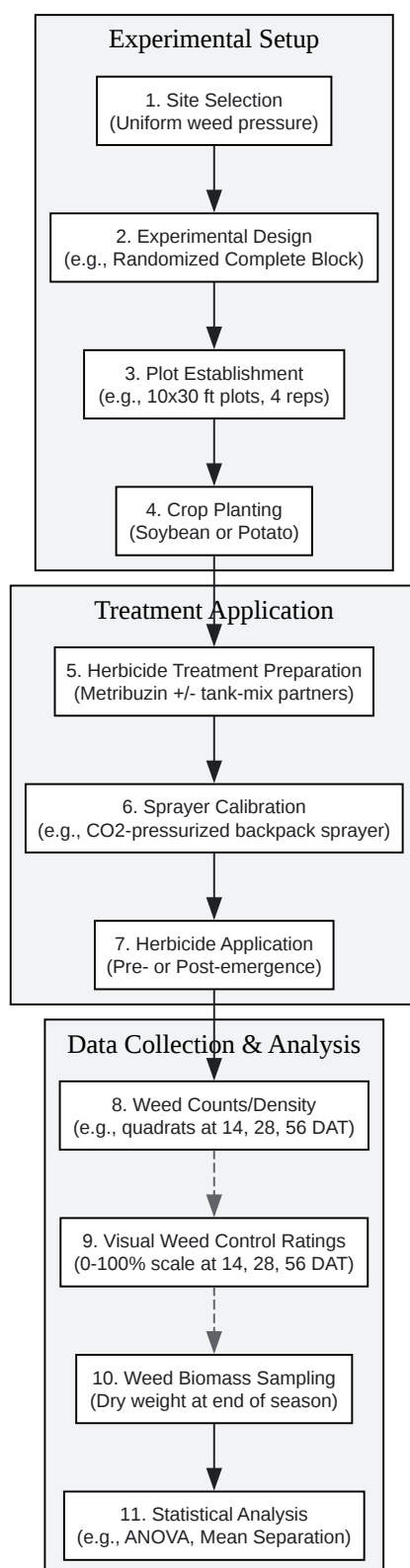
susceptible to injury.[\[11\]](#) It is advisable to consult variety-specific tolerance information before post-emergence applications.

Experimental Protocols

The following protocols outline a general framework for conducting herbicide efficacy and crop safety trials with **Metribuzin**.

Herbicide Efficacy Trial

This protocol is designed to evaluate the effectiveness of **Metribuzin** on target weed species.



[Click to download full resolution via product page](#)

Caption: Workflow for a herbicide efficacy trial.

Methodology:

- Site Selection: Choose a field with a uniform and representative population of the target weed species.
- Experimental Design: Employ a randomized complete block design with a minimum of three to four replications.[\[12\]](#)
- Plot Establishment: Delineate individual plots of a standardized size (e.g., 10 feet by 30 feet).[\[12\]](#)
- Crop Planting: Plant the desired crop (soybean or potato) uniformly across all plots.
- Treatment Preparation: Prepare **Metribuzin** treatments, including a non-treated control and any tank-mix combinations, according to the desired application rates.
- Sprayer Calibration: Calibrate application equipment (e.g., a CO₂-pressurized backpack sprayer with flat-fan nozzles) to deliver a precise volume of spray solution (e.g., 10-20 gallons per acre).
- Herbicide Application: Apply treatments at the appropriate timing (pre- or post-emergence) under suitable environmental conditions (e.g., low wind).
- Data Collection:
 - Weed Counts: At specified intervals (e.g., 14, 28, and 56 days after treatment - DAT), count the number of individual weed species within randomly placed quadrats in each plot.
 - Visual Efficacy Ratings: At the same intervals, visually assess the percent weed control for each species on a scale of 0% (no control) to 100% (complete control).[\[13\]](#)
 - Weed Biomass: At the end of the growing season, harvest the above-ground weed biomass from a defined area within each plot, dry it to a constant weight, and record the dry weight.
- Statistical Analysis: Analyze the collected data using appropriate statistical methods, such as Analysis of Variance (ANOVA), to determine significant differences between treatments.

Crop Safety (Phytotoxicity) Trial

This protocol is designed to assess the tolerance of soybean or potato cultivars to **Metribuzin**.

Methodology:

- Cultivar Selection: Choose a range of soybean or potato cultivars with suspected varying levels of tolerance to **Metribuzin**.
- Experimental Design and Plot Establishment: Follow the same procedures as for the efficacy trial.
- Treatment Application: Apply **Metribuzin** at a standard rate (1x) and an exaggerated rate (2x) to evaluate the margin of crop safety. Include a non-treated control.
- Data Collection:
 - Visual Injury Ratings: At regular intervals (e.g., 7, 14, 21, and 28 DAT), visually assess crop injury on a scale of 0% (no injury) to 100% (crop death).[\[14\]](#) Symptoms to note include stunting, chlorosis, and necrosis.
 - Plant Height: Measure the height of a representative number of plants in each plot at specified time points.[\[12\]](#)
 - Stand Count: Record the number of live plants in a defined area of each plot.[\[12\]](#)
 - Yield: At crop maturity, harvest the plots and determine the crop yield (e.g., bushels per acre for soybeans, hundredweight per acre for potatoes).
- Statistical Analysis: Analyze the data to determine the impact of **Metribuzin** on the growth and yield of each cultivar.

Conclusion

Metribuzin remains a valuable herbicide for weed management in soybean and potato production. However, its effective and safe use requires a thorough understanding of its mechanism of action, careful consideration of application parameters such as soil type and crop variety, and adherence to rigorous experimental protocols for evaluation. The data and

methodologies presented in these notes are intended to provide a comprehensive resource for researchers and professionals in the field of weed science and crop protection.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Metribuzin 70% WDG Herbicide | Selective Pre- and Post-Emergent Weed Control [smagrichem.com]
- 2. pomais.com [pomais.com]
- 3. Photosynthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
- 4. uaex.uada.edu [uaex.uada.edu]
- 5. Photosystem II inhibitors – Triazine Herbicides | NC State Extension Publications [content.ces.ncsu.edu]
- 6. www2.lsuagcenter.com [www2.lsuagcenter.com]
- 7. 19.4 Herbicides that Interfere with Photosystem II – Principles of Weed Control [ohiostate.pressbooks.pub]
- 8. craven.ces.ncsu.edu [craven.ces.ncsu.edu]
- 9. mssoy.org [mssoy.org]
- 10. arkansascrops.uada.edu [arkansascrops.uada.edu]
- 11. objects.lib.uidaho.edu [objects.lib.uidaho.edu]
- 12. Soybean tolerance to preemergence application of metribuzin and sulfentrazone | NDSU Agriculture [ndsu.edu]
- 13. wiscweeds.info [wiscweeds.info]
- 14. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Metribuzin in Soybean and Potato Weed Control]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676530#application-of-metribuzin-for-weed-control-in-soybean-and-potato-crops]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com